

Protocol for dissolving and storing Tertiapin-Q for research.

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Application Notes and Protocols for Tertiapin-Q

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper dissolution and storage of Tertiapin-Q, a stable derivative of the bee venom toxin tertiapin, for research purposes. Adherence to these guidelines is crucial for maintaining the peptide's biological activity and ensuring experimental reproducibility.

Product Information

Tertiapin-Q is a potent blocker of inward-rectifier potassium (Kir) channels, specifically showing high affinity for ROMK1 (Kir1.1) and GIRK1/4 (Kir3.1/3.4) channels.[1][2] It is a valuable tool for studying the physiological roles of these channels in various cellular processes.

Quantitative Data Summary

The following table summarizes the key quantitative data for the dissolution and storage of Tertiapin-Q.



Parameter	Value	Source(s)
Solubility	Soluble in water	[1]
Maximum Recommended Concentration	2 mg/mL	
Alternative Solvents	Saline buffer	-
Storage of Lyophilized Powder	Temperature	-20°C
Duration	See manufacturer's expiry date (typically one year or more)	
Storage of Stock Solutions	Short-term (up to 1 month)	-20°C
Long-term (up to 6 months)	-80°C	

Experimental Protocols

3.1. Reconstitution of Lyophilized Tertiapin-Q

This protocol describes the preparation of a concentrated stock solution of Tertiapin-Q.

Materials:

- Lyophilized Tertiapin-Q
- Sterile, nuclease-free water or saline buffer
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

• Equilibration: Before opening, allow the vial of lyophilized Tertiapin-Q to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.

Methodological & Application





- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- Solvent Addition: Carefully add the appropriate volume of sterile water or saline buffer to the vial to achieve the desired concentration (not exceeding 2 mg/mL). For example, to prepare a 1 mg/mL stock solution from 1 mg of peptide, add 1 mL of solvent.
- Dissolution: Gently vortex or pipette the solution up and down to ensure the peptide is completely dissolved. Avoid vigorous shaking, which can cause foaming and potential degradation of the peptide. If necessary, brief sonication in a water bath can be used to aid dissolution. Visually inspect the solution to ensure there are no particulates.
- Aliquotting: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes.
 [3] The volume of the aliquots should be based on the typical amount needed for an experiment.

3.2. Storage of Tertiapin-Q Solutions

Proper storage is critical to maintain the bioactivity of Tertiapin-Q.

- Short-Term Storage: For use within one month, store the aliquoted stock solutions at -20°C.
 [1][4]
- Long-Term Storage: For storage longer than one month, it is recommended to store the aliquots at -80°C, where they can be stable for up to six months.[4]
- Freeze-Thaw Cycles: Repeated freeze-thaw cycles should be strictly avoided as they can lead to peptide degradation.[3]

3.3. Handling of Tertiapin-Q Solutions

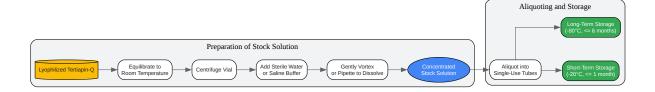
- When ready to use, thaw a single aliquot of the Tertiapin-Q stock solution at room temperature or on ice.
- Before use, briefly centrifuge the tube to collect the solution at the bottom.



- It is recommended to prepare and use solutions on the same day if possible.[1]
- Ensure that any solution brought to room temperature is free of precipitate before use.[1]

Visualizations

Experimental Workflow for Tertiapin-Q Preparation and Storage

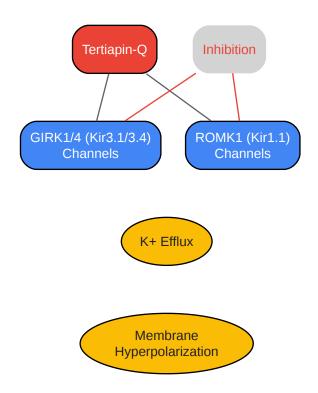


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Caption: Workflow for reconstituting and storing Tertiapin-Q.

Signaling Pathway Inhibition by Tertiapin-Q





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Caption: Tertiapin-Q inhibits Kir channels, blocking K+ efflux.

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